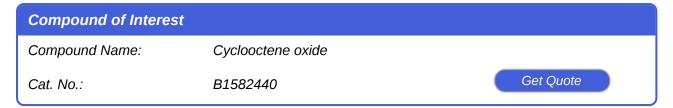


Stability and Storage of Cyclooctene Oxide: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclooctene oxide, a valuable intermediate in organic synthesis and drug development, is a cyclic ether whose reactivity is largely dictated by the strained three-membered epoxide ring. Understanding its stability under various conditions is paramount for ensuring the integrity of chemical reactions, the quality of pharmaceutical intermediates, and the safety of laboratory personnel. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **cyclooctene oxide**, supported by available data and detailed experimental protocols for stability assessment.

General Stability Profile and Storage Recommendations

Cyclooctene oxide is a white to off-white crystalline solid at room temperature.[1][2] It is generally stable when stored under appropriate conditions. However, its epoxide ring is susceptible to opening under various conditions, leading to degradation.

Key Stability Considerations:

• Thermal Stability: While stable at room temperature in a closed container, elevated temperatures can promote degradation.



- Hydrolytic Stability: The presence of moisture can lead to hydrolysis, opening the epoxide ring to form a diol. This process is catalyzed by both acids and bases.
- Acid and Base Stability: Cyclooctene oxide is incompatible with strong acids and bases, which can rapidly catalyze ring-opening reactions.[3]
- Oxidative Stability: It is incompatible with strong oxidizing agents.
- Light Stability: While not extensively documented, prolonged exposure to light may contribute to degradation.

Recommended Storage Conditions: To ensure long-term stability and prevent degradation, **cyclooctene oxide** should be stored under the following conditions:

- Temperature: Refrigerated, at temperatures below 4°C (39°F).[3]
- Atmosphere: In a tightly sealed container to protect from moisture.[3] For extended storage, an inert atmosphere (e.g., argon or nitrogen) is recommended.
- Light: Stored in a dark place or in an amber vial to protect from light.

Data Presentation: Stability Data Summary

Quantitative stability data for **cyclooctene oxide** is not extensively available in the public domain. However, data from analogous compounds, such as cyclohexene oxide, can provide valuable insights into its expected stability profile.

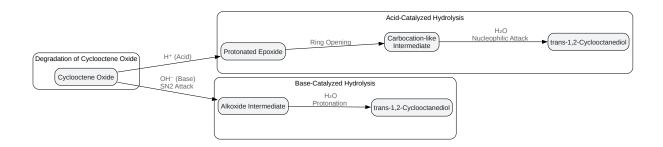


Parameter	Condition	Analyte	Rate Constant (k) or Half-life (t½)	Reference/Ana logy
Hydrolytic Stability	рН 3, 25°С	Cyclohexene Oxide	$k = 1.95 \times 10^{-4}$ s^{-1} ($t\frac{1}{2} \approx 1$ hour)	Analogous data from studies on cyclohexene oxide hydrolysis.
рН 7, 25°С	Cyclohexene Oxide	$k = 2.76 \times 10^{-6}$ s^{-1} ($t\frac{1}{2} \approx 70$ hours)	Analogous data from studies on cyclohexene oxide hydrolysis.	
рН 9, 25°С	Cyclohexene Oxide	$k = 1.96 \times 10^{-6}$ s^{-1} ($t\frac{1}{2} \approx 98$ hours)	Analogous data from studies on cyclohexene oxide hydrolysis.	_
pH 11, 25°C	Cyclohexene Oxide	$k = 2.02 \times 10^{-6}$ s^{-1} ($t\frac{1}{2} \approx 95$ hours)	Analogous data from studies on cyclohexene oxide hydrolysis.	_
Thermal Stability	> 150°C (General for epoxides)	Epoxides	Degradation observed	General knowledge of epoxide thermal decomposition. Specific kinetic data for cyclooctene oxide is not available.

Degradation Pathways

The primary degradation pathway for **cyclooctene oxide** involves the opening of the epoxide ring. This can be initiated by heat, moisture, acids, or bases.





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Degradation pathways of cyclooctene oxide.

Experimental Protocols

The stability of **cyclooctene oxide** can be assessed, and its degradation products can be quantified using various analytical techniques. Below are detailed protocols for key experiments.

Accelerated Stability Study (Forced Degradation)

Objective: To rapidly assess the stability of **cyclooctene oxide** under various stress conditions to predict its long-term stability and identify potential degradation products.

Materials:

- Cyclooctene oxide
- Hydrochloric acid (0.1 M)
- Sodium hydroxide (0.1 M)



- Hydrogen peroxide (3%)
- High-purity water
- Temperature- and humidity-controlled stability chambers
- Photostability chamber
- Analytical instrumentation (GC-MS, ¹H NMR)

Procedure:

- Sample Preparation: Prepare solutions of **cyclooctene oxide** (e.g., 1 mg/mL) in appropriate solvents (e.g., acetonitrile, methanol). For hydrolytic studies, use aqueous solutions.
- Stress Conditions:
 - Acid Hydrolysis: Treat the sample with 0.1 M HCl at 60°C for 24 hours.
 - Base Hydrolysis: Treat the sample with 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: Treat the sample with 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Expose solid samples and solutions to elevated temperatures (e.g., 40°C, 60°C, 80°C) for a defined period (e.g., 1-4 weeks).
 - Photostability: Expose the sample to light conditions as per ICH Q1B guidelines.
- Time Points: Withdraw aliquots at predetermined time intervals (e.g., 0, 2, 4, 8, 24 hours for hydrolytic studies; 0, 1, 2, 4 weeks for thermal studies).
- Sample Analysis: Neutralize acidic and basic samples before analysis. Analyze all samples
 using the analytical methods described below to quantify the remaining cyclooctene oxide
 and identify degradation products.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)



Objective: To separate, identify, and quantify **cyclooctene oxide** and its volatile degradation products.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column: e.g., HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness)

GC Conditions:

- Injector Temperature: 250°C
- Oven Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C, hold for 5 minutes
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Injection Volume: 1 μL (split or splitless, depending on concentration)

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Source Temperature: 230°C
- Quadrupole Temperature: 150°C

Quantification:

- Use an internal standard (e.g., a stable compound with similar properties not present in the sample) for accurate quantification.
- Create a calibration curve with known concentrations of cyclooctene oxide.



• Identify degradation products by comparing their mass spectra with library data (e.g., NIST) and interpreting fragmentation patterns.

Analytical Method: Proton Nuclear Magnetic Resonance (1H NMR) Spectroscopy

Objective: To monitor the degradation of **cyclooctene oxide** and identify the structure of degradation products.

Instrumentation:

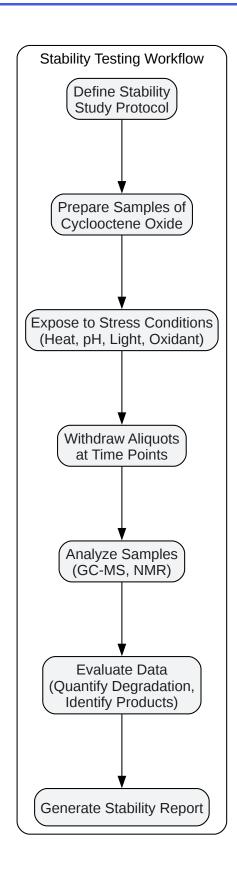
NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve a known amount of the sample (from the stability study) in a
 deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Internal Standard: Add a known amount of a stable internal standard with a distinct NMR signal (e.g., 1,3,5-trimethoxybenzene) for quantitative analysis (qNMR).
- Data Acquisition: Acquire ¹H NMR spectra.
- Data Analysis:
 - The disappearance of the characteristic epoxide protons of cyclooctene oxide can be monitored over time.
 - The appearance of new signals will indicate the formation of degradation products. For example, the formation of trans-1,2-cyclooctanediol will result in new signals corresponding to the methine protons adjacent to the hydroxyl groups.
 - Integrate the signals of cyclooctene oxide and the internal standard to quantify the remaining amount of the starting material.

Experimental Workflow





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